

ATTO 565 vs. Cy3: A Comparative Guide for FRET Applications

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Compound of Interest

Compound Name: ATTO 565

Cat. No.: B12378661

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For researchers, scientists, and drug development professionals engaged in Förster Resonance Energy Transfer (FRET) based assays, the selection of an appropriate fluorophore pair is paramount for experimental success. This guide provides an objective comparison of **ATTO 565** and Cy3, two commonly used donor fluorophores, supported by photophysical data and a detailed experimental protocol for direct comparison.

ATTO 565, a rhodamine-based dye, has emerged as a strong contender to the traditionally used cyanine dye, Cy3. Key advantages of **ATTO 565** include its significantly higher fluorescence quantum yield and greater photostability, which translate to brighter signals and longer observation times in FRET experiments.^[1] Conversely, the photophysical properties of Cy3 are known to be highly sensitive to its local environment, which can lead to variability in experimental results.^{[1][2]} **ATTO 565** generally exhibits more stable and predictable performance, making it a robust alternative for quantitative FRET studies.^[1]

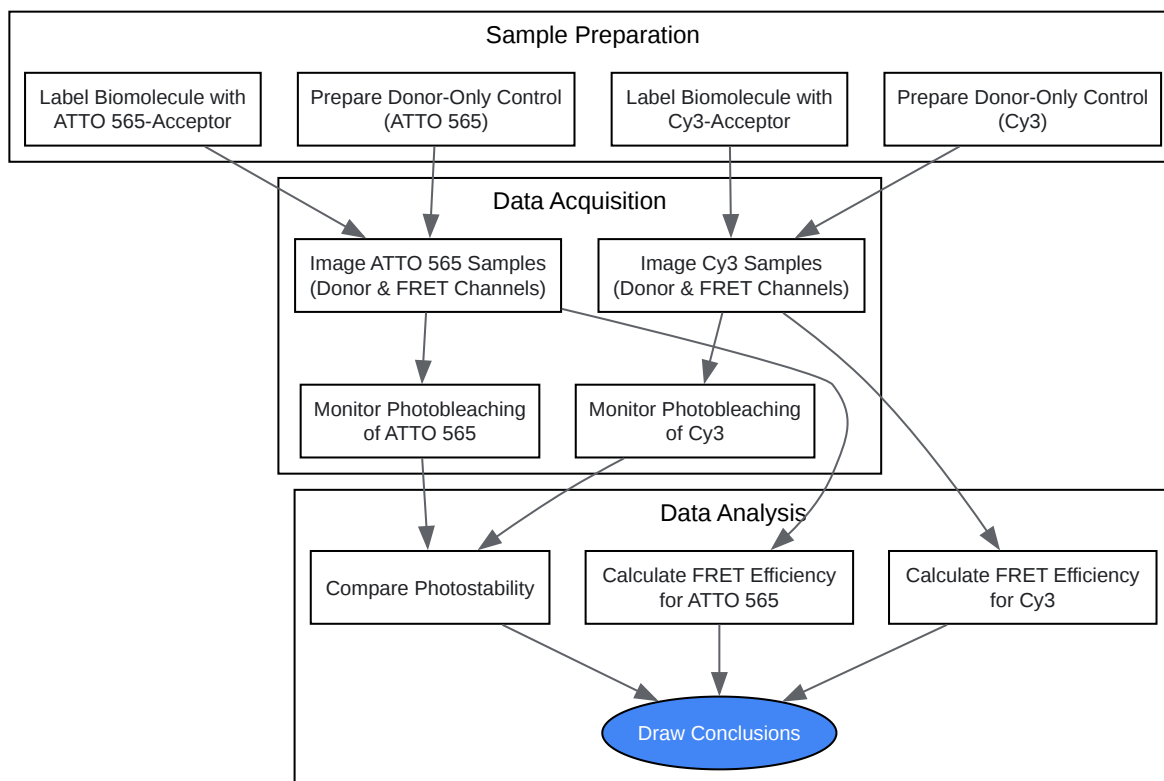
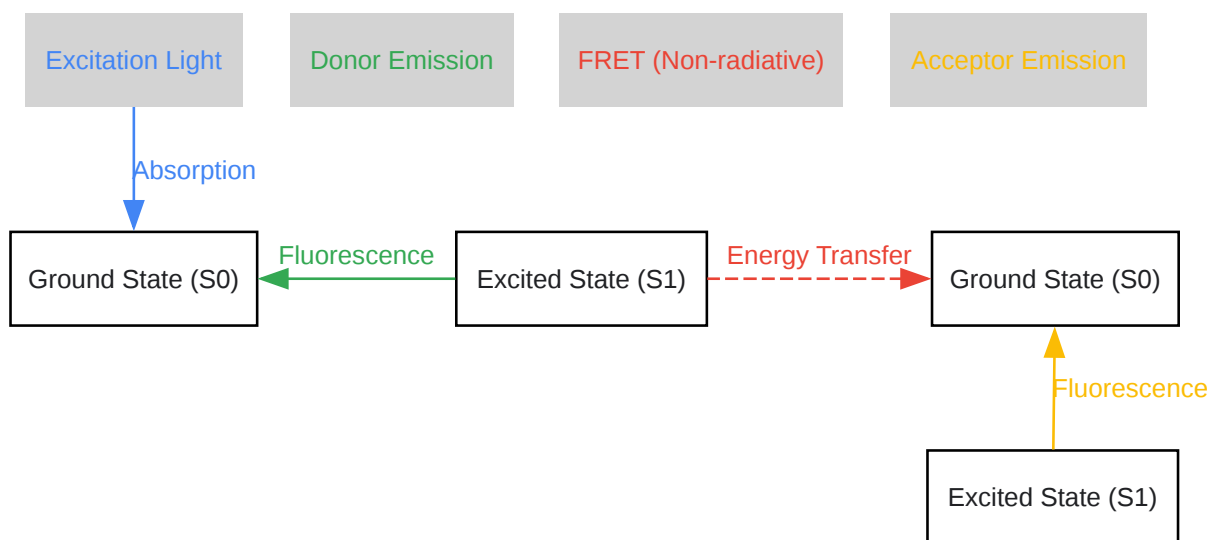
Quantitative Photophysical and FRET Properties

The selection of a FRET donor is critically dependent on its photophysical characteristics and its interaction with a suitable acceptor. The following table summarizes the key quantitative properties of **ATTO 565** and Cy3.

Property	ATTO 565	Cy3
Excitation Maximum (λ_{ex})	564 nm[1][3]	~550 - 555 nm[4][5]
Emission Maximum (λ_{em})	590 nm[1][3]	~565 - 572 nm[4][5]
Molar Extinction Coefficient (ϵ)	120,000 cm ⁻¹ M ⁻¹ [1][3]	150,000 cm ⁻¹ M ⁻¹ [6]
Fluorescence Quantum Yield (Φ)	0.90[1][3]	0.04 - 0.4 (highly environment-dependent)[6]
Fluorescence Lifetime (τ)	4.0 ns[1]	0.1 - 2.5 ns (highly environment-dependent)[6]
Förster Radius (R_0) with ATTO 647N	6.5 nm[6]	5.1 nm[6]
Förster Radius (R_0) with Cy5	6.0 nm[6]	5.4 nm[6]
Photostability	High[1]	Moderate to Low[1]
Environmental Sensitivity	Low to Moderate[1]	High[6]

Visualizing the FRET Process and Experimental Workflow

To better understand the underlying principles and the experimental approach for comparing these two fluorophores, the following diagrams have been generated.



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